

Application Note: High-Resolution Mass Spectrometry Screening for SYN 530561

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Dimethachlor Metabolite SYN 530561
CAS No.:	1138220-18-4
Cat. No.:	B1429025

[Get Quote](#)

Executive Summary

SYN 530561 (Chemical Name: 2-[(2-hydroxyacetyl)-(2-methoxyethyl)amino]-3-methylbenzoic acid) is a polar metabolite of Dimethachlor commonly monitored in groundwater regulatory panels (e.g., EU Directive 98/83/EC). Unlike the parent compound, SYN 530561 exhibits higher water solubility and mobility, necessitating high-sensitivity screening methods capable of distinguishing it from isobaric soil/water matrix interferences.

This protocol leverages High-Resolution Mass Spectrometry (HRMS) to achieve sub-ppm mass accuracy (<5 ppm), ensuring confident identification without the need for derivatization.

Compound Characterization & Mass Spectrometry Logic

Successful screening relies on predicting the correct ionization behavior. SYN 530561 contains both a carboxylic acid moiety (suggesting ESI-) and an amide nitrogen (suggesting ESI+).

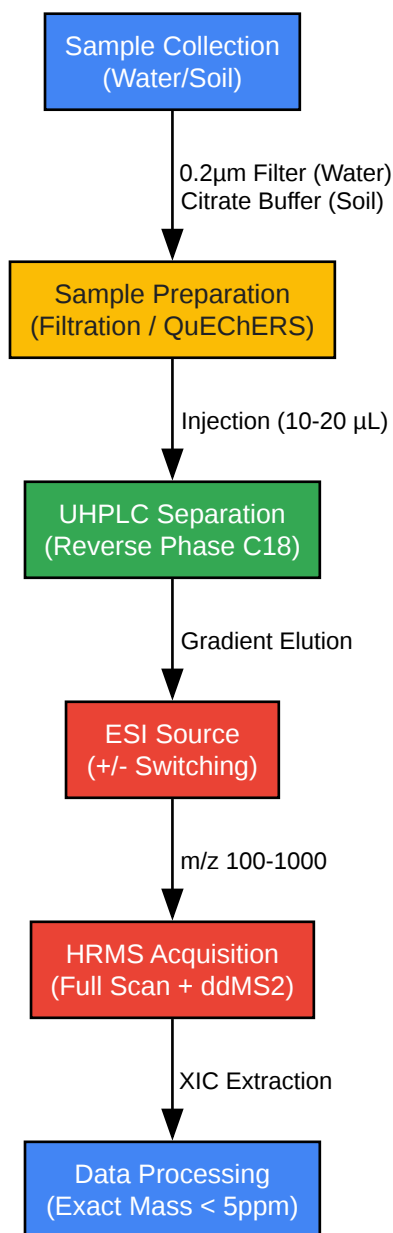
Property	Value
Common Name	SYN 530561 (Dimethachlor Metabolite)
CAS Number	1138220-18-4
Formula	C ₁₃ H ₁₇ NO ₅
Monoisotopic Mass	267.11067 Da
[M+H] ⁺ (Positive Mode)	268.1180 Da (Recommended for Screening)
[M-H] ⁻ (Negative Mode)	266.1034 Da
Retention Characteristic	Polar (Early eluting on C18)

Fragmentation Pathway (ESI+)

In positive mode, the precursor 268.1180 typically undergoes a characteristic neutral loss of 47.037 Da (corresponding to the loss of the side chain moiety CH₅ON or similar isomeric fragment depending on collision energy), yielding a major product ion at m/z 221.081.

Analytical Workflow

The following workflow is designed for Direct Injection (Water) or QuEChERS (Soil), minimizing sample handling errors.



[Click to download full resolution via product page](#)

Caption: Step-by-step analytical workflow from sample collection to high-resolution data processing.

Detailed Protocol

Sample Preparation

A. Groundwater / Surface Water (Direct Injection)

- Collection: Collect 50 mL water samples in amber glass bottles.
- Filtration: Filter 1.5 mL of sample through a 0.22 µm PVDF or PTFE syringe filter directly into an autosampler vial.
 - Why? SYN 530561 is polar; avoiding SPE cartridges (like HLB) prevents breakthrough losses unless specific acidification steps are taken. Direct injection is sufficient for modern HRMS sensitivity (LOD < 0.05 µg/L).
- Internal Standard: Add 10 µL of Dimethachlor-d6 or a structural analog (e.g., Metolachlor-d6) to 990 µL of sample.

B. Soil (QuEChERS - Citrate Buffered)

- Weigh 10 g of soil into a 50 mL centrifuge tube.
- Add 10 mL acetonitrile (ACN) containing 1% acetic acid.
- Add QuEChERS salt kit (4g MgSO₄, 1g NaCl, 1g NaCitrate, 0.5g Na₂HCitrate).
- Shake vigorously for 1 min and centrifuge at 4000 rpm for 5 min.
- Transfer supernatant to a dispersive SPE tube (PSA + C18) to remove humic acids.
 - Caution: Do not use excessive PSA (Primary Secondary Amine) as it can bind acidic metabolites like SYN 530561. Use C18 only if recovery is poor.

Liquid Chromatography Conditions (UHPLC)

- Column: Waters ACQUITY UPLC HSS T3 (1.8 µm, 2.1 x 100 mm) or Phenomenex Kinetex Biphenyl.
 - Rationale: The HSS T3 column is designed to retain polar compounds (like this acid metabolite) better than standard C18.
- Mobile Phase A: Water + 0.1% Formic Acid + 5mM Ammonium Formate.
- Mobile Phase B: Methanol + 0.1% Formic Acid.

- Gradient:
 - 0-1 min: 5% B (Isocratic hold for polar retention)
 - 1-10 min: 5% -> 95% B
 - 10-12 min: 95% B (Wash)
 - 12.1 min: 5% B (Re-equilibration)
- Flow Rate: 0.3 - 0.4 mL/min.
- Column Temp: 40°C.

Mass Spectrometry Parameters (HRMS)

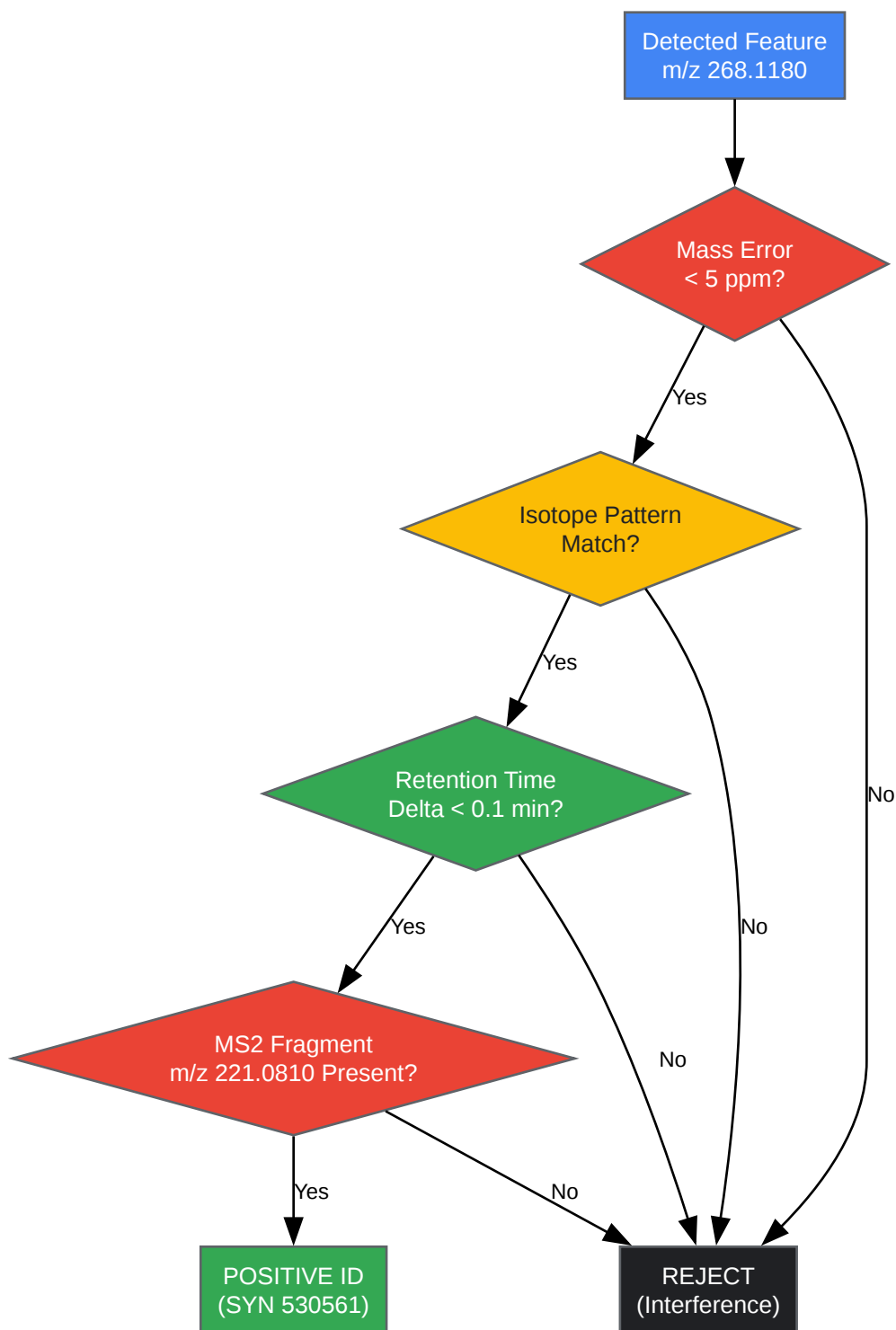
- Instrument: Q-Exactive (Orbitrap) or Q-TOF (e.g., Sciex X500R).
- Ionization Mode: ESI Positive (Primary) & ESI Negative (Confirmatory).
- Scan Type: Full MS / dd-MS² (Data Dependent Acquisition).
- Resolution: 70,000 (Full MS) / 17,500 (MS²).
- Mass Range: m/z 100 – 1000.
- Inclusion List (Targeted Screening):

Compound	Polarity	Precursor (m/z)	Fragment 1 (Quant)	Fragment 2 (Qual)	RT (min)*
SYN 530561	Positive	268.1180	221.0810	148.0750	~4.5
SYN 530561	Negative	266.1034	220.0970	190.0860	~4.5

*Retention time is system dependent.

Data Processing & Identification Criteria

To ensure "Trustworthiness" and avoid false positives in complex environmental matrices, apply the following decision tree logic.



[Click to download full resolution via product page](#)

Caption: Decision tree for confirming SYN 530561 identity using HRMS criteria.

Self-Validating Checks

- **Mass Accuracy:** The extracted ion chromatogram (XIC) must be generated with a window of ± 5 ppm.
- **Isotopic Fidelity:** The abundance of the ^{13}C isotope (m/z 269.121) should match the theoretical distribution for $\text{C}_{13}\text{H}_{17}\text{NO}_5$.
- **Retrospective Analysis:** A key advantage of HRMS is the ability to re-query data. If a new Dimethachlor metabolite is defined (e.g., CGA 373464), the same data file can be re-processed without re-injection.

References

- European Food Safety Authority (EFSA). (2010). Conclusion on the peer review of the pesticide risk assessment of the active substance dimethachlor. EFSA Journal.
- Umweltbundesamt (UBA). (2023). Gesundheitliche Orientierungswerte (GOW) für nicht relevante Metaboliten (nrM) von Wirkstoffen aus Pflanzenschutzmitteln. (Health orientation values for non-relevant metabolites).
- German Water Chemistry Society. (2019). Use of non-target screening by means of LC-ESI-HRMS in water analysis (Guideline - edition 1.0).[1]
- Aquaref. (2018).[2] Besoins analytiques sur les métabolites de pesticides.[3] (Analytical needs for pesticide metabolites).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

- [2. hpc-standards.com](https://hpc-standards.com) [hpc-standards.com]
- [3. insa-drikkevand.dk](https://insa-drikkevand.dk) [insa-drikkevand.dk]
- To cite this document: BenchChem. [Application Note: High-Resolution Mass Spectrometry Screening for SYN 530561]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1429025/docs#application-note-high-resolution-mass-spectrometry-screening-for-syn-530561>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)